

Navigating the Hazards of Allyl Trifluoroacetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Allyl trifluoroacetate*

CAS No.: 383-67-5

Cat. No.: B1265431

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Introduction: Understanding the Utility and Inherent Risks of Allyl Trifluoroacetate

Allyl trifluoroacetate (ATFA) is a colorless to pale yellow liquid recognized for its utility as a reagent in organic synthesis, particularly in the creation of various fluorinated compounds. Its trifluoroacetate group enhances its electrophilicity, rendering it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] However, the same properties that make it a versatile chemical tool also contribute to its significant and multifaceted hazards. This guide provides a comprehensive technical overview of the risks associated with **allyl trifluoroacetate**, offering insights into its safe handling, storage, and emergency response to empower researchers to work with this compound responsibly.

Physicochemical Properties and Their Influence on Hazards

A thorough understanding of the physical and chemical properties of **allyl trifluoroacetate** is fundamental to anticipating and mitigating its associated risks.

| Property | Value | Implication for Hazard |
|-------------------|--|--|
| Molecular Formula | C ₅ H ₅ F ₃ O ₂ [2] | The presence of fluorine atoms contributes to its reactivity. |
| Molecular Weight | 154.09 g/mol [2] | |
| Appearance | Colorless to light yellow clear liquid | |
| Boiling Point | 66 - 67 °C / 150.8 - 152.6 °F[2][3] | High volatility contributes to inhalation hazards and the formation of flammable vapor-air mixtures. |
| Flash Point | -1 °C / 30.2 °F[2] | Extremely low flash point indicates a high risk of ignition at or below room temperature. |
| Specific Gravity | 1.18 | Vapors are heavier than air and may accumulate in low-lying areas. |
| Vapor Properties | Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2][4] | High potential for flashback fires, requiring stringent control of ignition sources. |
| Stability | Stable under normal conditions.[3] | While stable, it possesses significant incompatibilities. |

Toxicological Profile: A Multi-faceted Threat

The toxicological hazards of **allyl trifluoroacetate** are significant and warrant a multi-pronged approach to risk mitigation, considering its corrosive nature, irritant effects, and the toxicity of its potential hydrolysis products. The toxicological properties have not been fully investigated, and no acute toxicity information is available for the compound itself.[2]

Primary Routes of Exposure and Immediate Effects

- Skin and Eye Contact: **Allyl trifluoroacetate** is classified as causing severe skin burns and eye damage (GHS Skin Corrosion/Irritation Category 1B).[5][6] It is also a lachrymator, a substance that causes an increased flow of tears.[2][3] Contact with the liquid can lead to rapid and severe tissue damage.
- Inhalation: It is categorized as potentially causing respiratory irritation (GHS STOT SE 3).[5][6] Inhalation of high concentrations of its vapor may lead to symptoms such as headache, dizziness, fatigue, nausea, and vomiting.[2][4] The vapor is an extreme irritant to the respiratory system.
- Ingestion: Ingestion is a less common route of exposure in a laboratory setting but can cause severe swelling and damage to the delicate tissues of the mouth, throat, and esophagus, with a danger of perforation.[2][4] Inducing vomiting is contraindicated.

Insights from Analogues and Hydrolysis Products

Due to the limited specific toxicity data for **allyl trifluoroacetate**, examining its structural analogues and potential hydrolysis products provides crucial insights into its potential health effects.

- Allyl Acetate (Structural Analogue): This compound, which shares the allyl ester functional group, exhibits significant toxicity. The oral LD50 in rats is 130 mg/kg, and the inhalation LC50 in rats is 1000 ppm for a 1-hour exposure.[7] This suggests that the allyl moiety itself contributes to the overall toxicity.
- Trifluoroacetic Acid (TFA) (Hydrolysis Product): **Allyl trifluoroacetate** can hydrolyze to form trifluoroacetic acid (TFA) and allyl alcohol. TFA is highly corrosive and can cause severe burns.[8] While its acute oral toxicity is low, chronic exposure studies in rats have identified the liver as a target organ, though the relevance of this finding to humans is considered low.[4][9][10] TFA is not considered to be a skin sensitizer or genotoxic.[4] The formation of corrosive TFA upon contact with moisture underscores the importance of preventing exposure.

Flammability and Reactivity: A Volatile Combination

Allyl trifluoroacetate is classified as a highly flammable liquid and vapor (GHS Flammable Liquid Category 2).[5][6] Its extremely low flash point of -1°C means that it can be easily ignited at ambient temperatures.[2]

Fire and Explosion Hazards

- Vapor-Air Mixtures: The vapors of **allyl trifluoroacetate** can form explosive mixtures with air. [2]
- Flashback Potential: As the vapors are heavier than air, they can travel a considerable distance to an ignition source and flash back.[4]
- Container Rupture: Containers of **allyl trifluoroacetate** may explode when heated.[3]

Chemical Reactivity and Incompatibilities

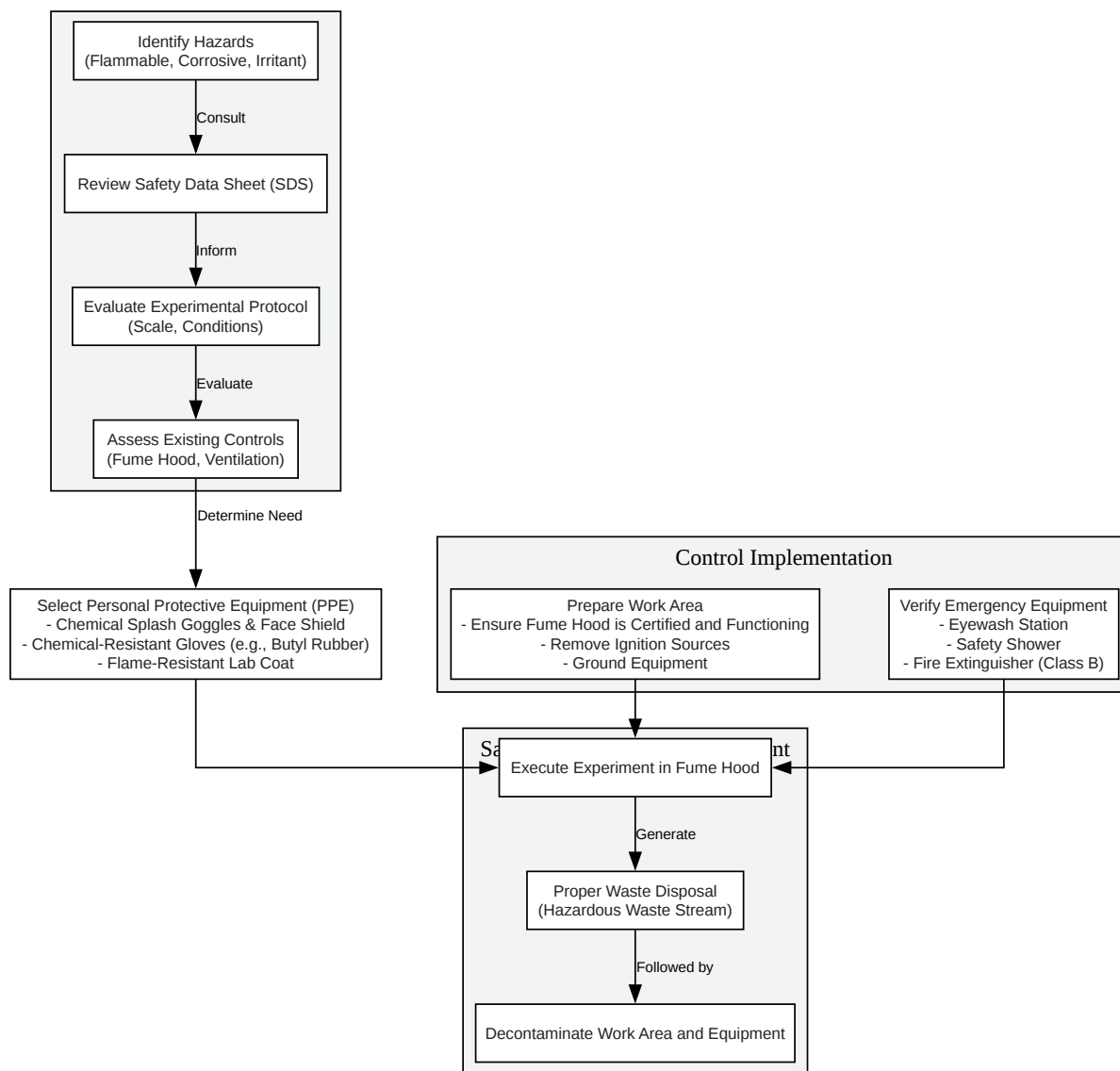
While stable under normal conditions, **allyl trifluoroacetate** is incompatible with a range of substances:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions.
- Strong Acids and Strong Bases: Can catalyze hydrolysis and other reactions.
- Strong Reducing Agents: May initiate hazardous reactions.[4]

Upon decomposition, particularly in a fire, it can release hazardous substances including carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[2][3]

Risk Assessment and Mitigation Workflow

A systematic approach to risk assessment is crucial when handling **allyl trifluoroacetate**. The following workflow outlines the key steps to ensure a safe working environment.



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Caption: A logical workflow for assessing and mitigating the risks associated with handling **allyl trifluoroacetate**.

Experimental Protocols for Safe Handling and Storage

Adherence to strict protocols is non-negotiable when working with **allyl trifluoroacetate**.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical splash goggles in combination with a face shield are mandatory.[4]
- **Skin Protection:** Wear a flame-resistant lab coat and appropriate chemical-resistant gloves. Given the corrosive nature and potential for skin absorption, glove selection should be based on breakthrough time and permeation rate. Butyl rubber or Viton gloves are often recommended for halogenated compounds.
- **Respiratory Protection:** All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[2] If there is a potential for exposure above the occupational exposure limit, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling Procedures

- **Preparation:** Before starting any work, ensure the fume hood is operational and the sash is at the appropriate height. Remove all potential ignition sources from the immediate vicinity.
- **Grounding:** To prevent ignition from static electricity, all metal parts of the equipment used to transfer or handle **allyl trifluoroacetate** must be grounded.[2][3]
- **Dispensing:** Use spark-proof tools and equipment for all transfers.[5] Dispense the chemical slowly and carefully to avoid splashing.
- **Heating:** Avoid heating **allyl trifluoroacetate** in open systems. If heating is necessary, it must be done with extreme caution in a well-controlled, closed system, away from any open flames or sparks.

- Post-Handling: After handling, wash hands and any exposed skin thoroughly.

Storage Requirements

- Location: Store in a dry, cool, and well-ventilated area designated for flammable liquids.^{[2][3]} This area should be separate from incompatible materials.
- Container: Keep the container tightly closed to prevent the escape of flammable vapors and to protect the compound from moisture, which could lead to hydrolysis.

Emergency Procedures: Preparedness and Response

Prompt and correct action during an emergency is critical to minimizing harm.

Spill Response

- Evacuate: Immediately evacuate all personnel from the affected area.
- Ignition Sources: Remove all sources of ignition.
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: Use an inert absorbent material such as sand, silica gel, or a universal binder to contain the spill. Do not use combustible materials like sawdust.^{[2][3]}
- Collection: Using spark-proof tools, carefully collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.^[2]
- Decontamination: Decontaminate the spill area thoroughly.

Fire Response

- Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.^[2] Do not use a direct stream of water, as it may spread the flammable liquid. A water mist may be used to cool closed containers.^[3]

- Evacuation: In the event of a fire, evacuate the area immediately and call for emergency responders.
- Personal Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

First Aid

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2][3]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[2][3]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2]

Conclusion

Allyl trifluoroacetate is a valuable synthetic tool, but its utility is matched by its significant hazards. Its high flammability, corrosivity, and potential for respiratory irritation demand a culture of safety and strict adherence to established protocols. By understanding its physicochemical properties, toxicological profile, and reactivity, and by implementing robust risk assessment and mitigation strategies, researchers can safely harness the synthetic potential of this compound while protecting themselves and their colleagues.

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